

analytical methods for Eupenicisirenin C quantification

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Compound of Interest

Compound Name: *Eupenicisirenin C*

Cat. No.: *B12368180*

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Disclaimer

The following application notes and protocols are model methodologies developed for the quantification of **Eupenicisirenin C**. As of the generation of this document, specific, validated analytical methods for **Eupenicisirenin C** have not been published in peer-reviewed literature. The provided protocols are based on established analytical techniques for similar sesterterpenoid compounds and are intended to serve as a detailed guide for researchers to develop and validate their own quantitative methods.

Application Note 1: Quantification of Eupenicisirenin C using High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

1. Introduction

Eupenicisirenin C is a sesterterpenoid natural product that has demonstrated significant biological activity, including the inhibition of the NF- κ B signaling pathway.^[1] Accurate quantification of **Eupenicisirenin C** in various matrices, such as fungal fermentation broths, purified samples, and biological fluids, is crucial for research and drug development. This

application note describes a hypothetical reverse-phase high-performance liquid chromatography (RP-HPLC) method with ultraviolet (UV) detection for the quantification of **Eupenicisirenin C**.

2. Principle

This method utilizes RP-HPLC to separate **Eupenicisirenin C** from other components in the sample matrix. A C18 column is used as the stationary phase, and a mobile phase consisting of a mixture of acetonitrile and water facilitates the separation. Quantification is achieved by detecting the UV absorbance of **Eupenicisirenin C** at a specific wavelength and comparing the peak area to a standard curve generated from known concentrations of a reference standard.

3. Experimental Protocols

3.1. Instrumentation and Materials

- HPLC system with a quaternary or binary pump, autosampler, column oven, and UV-Vis detector.
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Analytical balance.
- Volumetric flasks, pipettes, and autosampler vials.
- HPLC-grade acetonitrile and water.
- Formic acid (optional, for mobile phase modification).
- **Eupenicisirenin C** reference standard (purity ≥95%).

3.2. Preparation of Standard Solutions

- Primary Stock Solution (1 mg/mL): Accurately weigh 10 mg of **Eupenicisirenin C** reference standard and dissolve it in 10 mL of acetonitrile in a volumetric flask.

- Working Standard Solutions: Perform serial dilutions of the primary stock solution with the mobile phase to prepare a series of working standards with concentrations ranging from 1 µg/mL to 100 µg/mL.

3.3. Sample Preparation (from Fungal Culture)

- Centrifuge the fungal culture broth to separate the mycelia from the supernatant.
- Extract the supernatant twice with an equal volume of ethyl acetate.
- Combine the ethyl acetate fractions and evaporate to dryness under reduced pressure.
- Reconstitute the dried extract in a known volume of mobile phase.
- Filter the reconstituted sample through a 0.45 µm syringe filter into an autosampler vial.

3.4. Chromatographic Conditions

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	Acetonitrile : Water (70:30, v/v)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	210 nm (hypothetical, requires experimental verification)
Run Time	15 minutes

4. Data Presentation

The following table summarizes the hypothetical validation parameters for the HPLC-UV method.

Parameter	Result
Linearity (r^2)	> 0.999
Range	1 - 100 $\mu\text{g/mL}$
Limit of Detection (LOD)	0.5 $\mu\text{g/mL}$
Limit of Quantification (LOQ)	1.0 $\mu\text{g/mL}$
Accuracy (% Recovery)	98 - 102%
Precision (% RSD)	< 2%
Specificity	No interference from matrix components

Application Note 2: Sensitive Quantification of Eupenicisirenin C using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

1. Introduction

For applications requiring higher sensitivity and selectivity, such as the analysis of **Eupenicisirenin C** in complex biological matrices or at low concentrations, a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method is recommended. This application note outlines a hypothetical protocol for the quantification of **Eupenicisirenin C** using a triple quadrupole mass spectrometer.

2. Principle

This method combines the separation power of HPLC with the sensitive and selective detection of tandem mass spectrometry. After chromatographic separation, **Eupenicisirenin C** is ionized, and a specific precursor ion is selected and fragmented. The resulting product ions are monitored for quantification, providing high specificity and reducing matrix interference.

3. Experimental Protocols

3.1. Instrumentation and Materials

- UHPLC or HPLC system.
- Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 μ m particle size).
- Analytical balance.
- Volumetric flasks, pipettes, and autosampler vials.
- LC-MS grade acetonitrile, water, and formic acid.
- **Eupenicisirenin C** reference standard (purity $\geq 95\%$).
- Internal standard (IS), e.g., a structurally similar, stable isotope-labeled compound.

3.2. Preparation of Standard and Sample Solutions

Standard and sample solutions are prepared as described in the HPLC-UV protocol, but at lower concentrations (e.g., 0.1 ng/mL to 100 ng/mL) and with the addition of the internal standard at a fixed concentration to all samples and standards.

3.3. Chromatographic and Mass Spectrometric Conditions

Chromatographic Conditions:

Parameter	Condition
Column	C18, 2.1 x 100 mm, 1.8 µm
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	50% B to 95% B over 5 min, hold at 95% B for 2 min, re-equilibrate
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 µL

Mass Spectrometric Conditions:

Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	3.5 kV
Source Temperature	150 °C
Desolvation Temperature	400 °C
Gas Flow Rates	Optimized for the specific instrument
MRM Transitions	To be determined by infusion of standard

Hypothetical MRM Transitions:

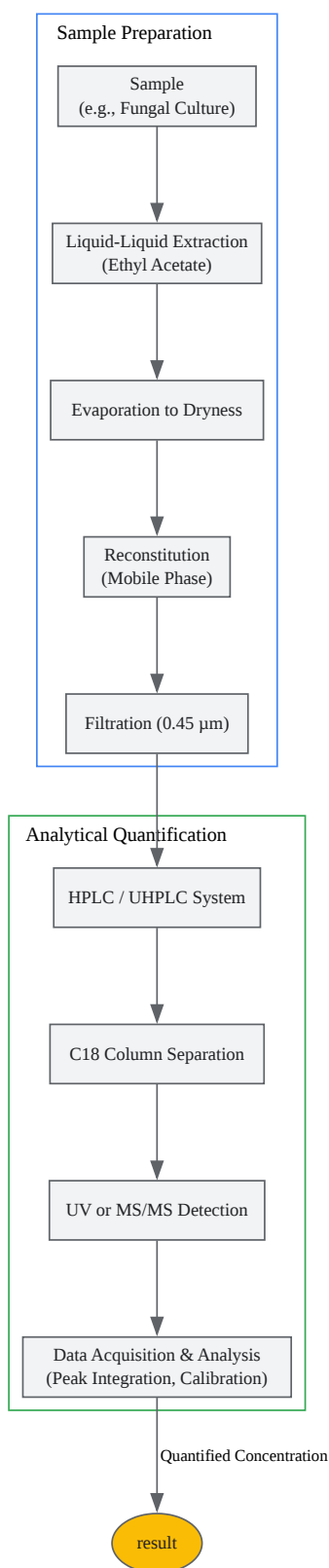
Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Eupenicisirenin C	[M+H] ⁺	Fragment 1	Optimized
Eupenicisirenin C	[M+H] ⁺	Fragment 2	Optimized
Internal Standard (IS)	[M+H] ⁺	Fragment 1	Optimized

4. Data Presentation

The following table summarizes the hypothetical validation parameters for the LC-MS/MS method.

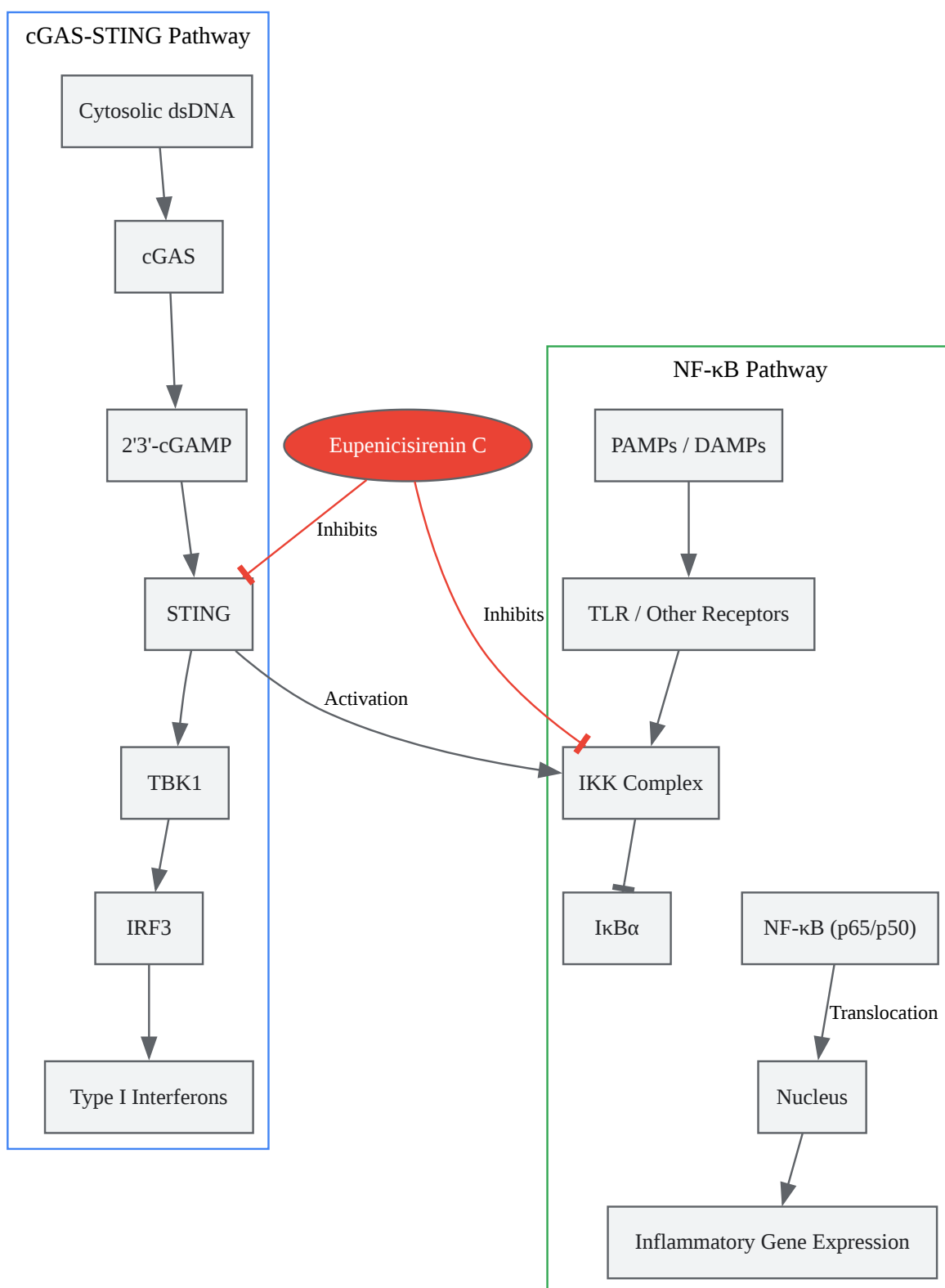
Parameter	Result
Linearity (r^2)	> 0.998
Range	0.1 - 100 ng/mL
Limit of Detection (LOD)	0.05 ng/mL
Limit of Quantification (LOQ)	0.1 ng/mL
Accuracy (% Recovery)	95 - 105%
Precision (% RSD)	< 5%
Matrix Effect	Evaluated and within acceptable limits

Mandatory Visualizations



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Caption: Experimental workflow for **Eupenicisirenin C** quantification.



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Caption: Inhibition of NF-κB and cGAS-STING pathways by **Eupenicisirenin C**.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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